

Preparation of AZD2932 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: AZD2932

Cat. No.: B1684601

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **AZD2932**, a potent multi-targeted tyrosine kinase inhibitor, using dimethyl sulfoxide (DMSO) as the solvent. **AZD2932** targets key signaling pathways involved in angiogenesis and cell proliferation, including Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), Platelet-Derived Growth Factor Receptor β (PDGFR β), FMS-like tyrosine kinase 3 (Flt-3), and c-Kit.^[1] Accurate preparation of stock solutions is critical for ensuring reproducible and reliable results in preclinical research and drug development. This guide outlines the necessary materials, step-by-step procedures, and important safety considerations.

Introduction to AZD2932

AZD2932 is a small molecule inhibitor that demonstrates high affinity for several receptor tyrosine kinases (RTKs). By targeting VEGFR-2, PDGFR β , Flt-3, and c-Kit, **AZD2932** effectively modulates critical cellular processes such as cell growth, differentiation, and angiogenesis. Its multi-targeted nature makes it a compound of significant interest in cancer research and other related fields. To facilitate its use in various in vitro and in vivo models, a standardized protocol for the preparation of a stable, concentrated stock solution is essential.

Chemical and Physical Properties of AZD2932

A thorough understanding of the physicochemical properties of **AZD2932** is fundamental for its proper handling and use.

Property	Value	Reference
Molecular Weight	447.49 g/mol	
Solubility in DMSO	89 mg/mL (198.88 mM)	
Appearance	Solid	
Primary Targets	VEGFR-2, PDGFR β , Flt-3, c-Kit	[1]

Materials and Equipment

Reagents

- **AZD2932** powder
- Dimethyl sulfoxide (DMSO), anhydrous, $\geq 99.9\%$ purity
- Sterile, nuclease-free water (for subsequent dilutions)
- Cell culture medium or appropriate buffer

Equipment

- Analytical balance
- Laminar flow hood or biological safety cabinet
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Experimental Protocol: Preparation of a 10 mM AZD2932 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AZD2932** in DMSO. This concentration is a common starting point for subsequent dilutions for various experimental assays.

Calculation

To prepare a 10 mM stock solution, the required mass of **AZD2932** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

- $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 447.49 \text{ g/mol} = 4.4749 \text{ mg}$

Step-by-Step Procedure

- **Preparation:** Don all appropriate PPE and perform all subsequent steps in a laminar flow hood to maintain sterility.
- **Weighing:** Carefully weigh out the calculated amount of **AZD2932** powder using an analytical balance. For 1 mL of a 10 mM stock, weigh 4.47 mg of **AZD2932**.
- **Dissolution:** Transfer the weighed **AZD2932** powder into a sterile microcentrifuge tube. Add the calculated volume of anhydrous DMSO to the tube. For a 10 mM stock, add 1 mL of DMSO.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the **AZD2932** is completely dissolved. The solution should be clear and free of any visible particulates. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile cryovials.

- **Long-term Storage:** Store the aliquots at -20°C or -80°C for long-term stability. When stored properly, the DMSO stock solution is stable for several months.

Application Notes and Best Practices

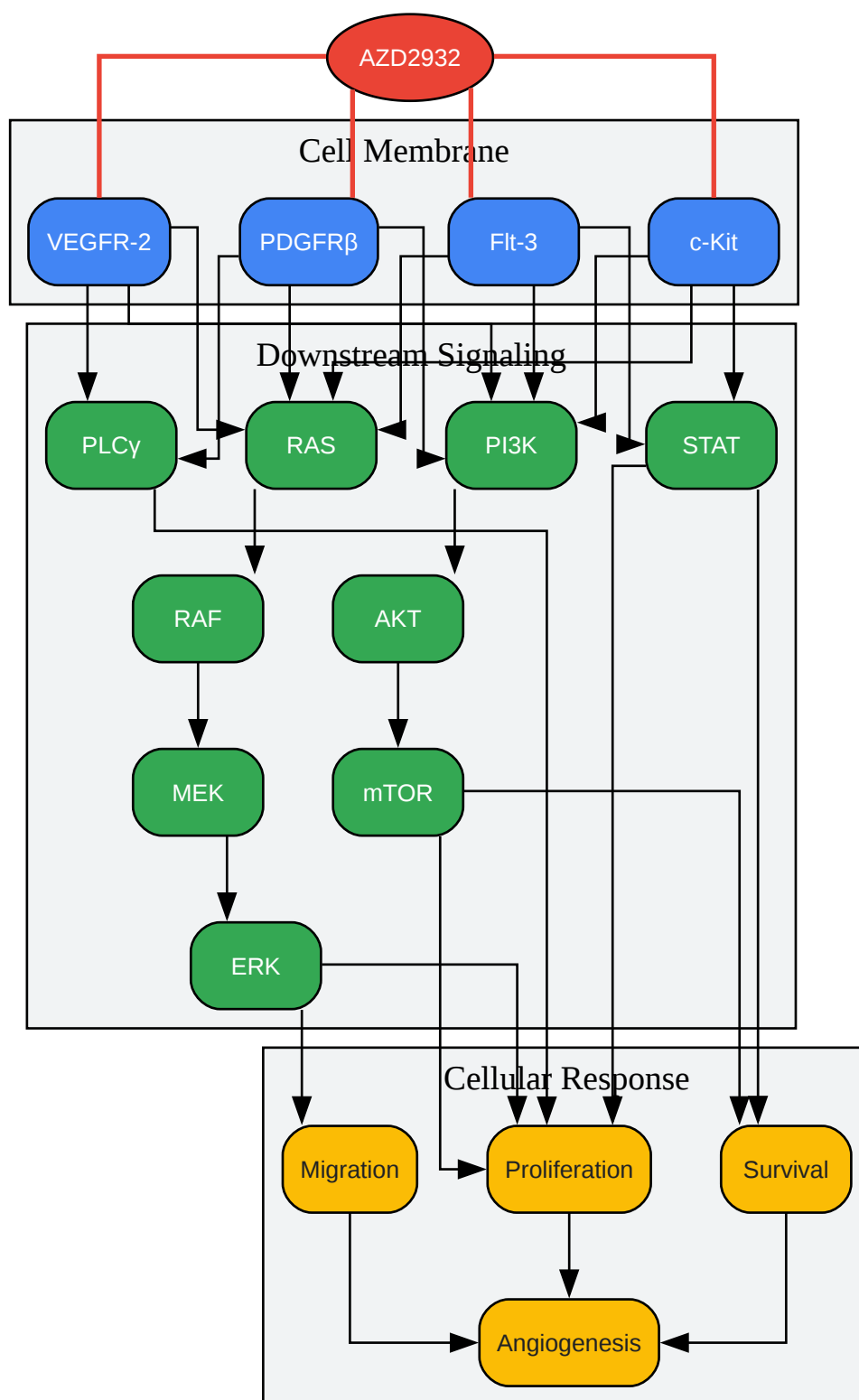
- **DMSO Quality:** Use high-purity, anhydrous DMSO as it is hygroscopic (readily absorbs moisture from the air). Water contamination can reduce the solubility of many compounds and may impact the stability of the stock solution.
- **Final DMSO Concentration in Assays:** For cell-based assays, it is crucial to keep the final concentration of DMSO as low as possible to avoid solvent-induced cytotoxicity. A final concentration of 0.1% to 0.5% DMSO is generally well-tolerated by most cell lines. Always include a vehicle control (DMSO at the same final concentration as the treated samples) in your experiments.
- **Working Solutions:** Prepare fresh working solutions from the frozen stock aliquots for each experiment. Dilute the stock solution in your experimental buffer or cell culture medium to the desired final concentration immediately before use.

Safety Precautions

- **AZD2932:** Handle **AZD2932** powder in a well-ventilated area, preferably within a chemical fume hood. Avoid inhalation of dust and contact with skin and eyes. Consult the Safety Data Sheet (SDS) for detailed safety information.
- **DMSO:** DMSO can facilitate the absorption of other chemicals through the skin. Therefore, always wear appropriate gloves and handle with care. Dispose of DMSO-containing waste according to your institution's guidelines.

Visualization of AZD2932 Signaling Pathway and Experimental Workflow

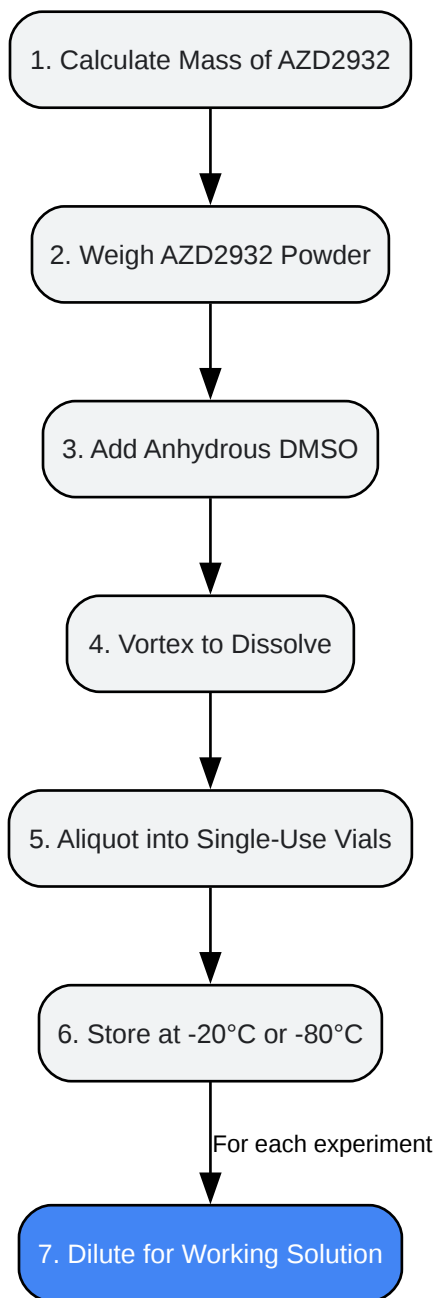
Signaling Pathway Inhibited by AZD2932



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Caption: Inhibition of key receptor tyrosine kinases by **AZD2932**.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **AZD2932** stock solution.

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References

- 1. Discovery of AZD2932, a new Quinazoline Ether Inhibitor with high affinity for VEGFR-2 and PDGFR tyrosine kinases - PubMed [pubmed.ncbi.nlm.nih.gov]
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